

Safe Disposal of UR-2922: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: UR-2922
Cat. No.: B15583485

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Proper management and disposal of the chemical compound **UR-2922** are critical to ensure laboratory safety and environmental protection. **UR-2922** is classified as a corrosive and toxic liquid, designated by UN number 2922.^{[1][2][3][4][5][6]} Adherence to strict disposal protocols is essential to mitigate risks to personnel and the environment. This guide provides a comprehensive overview of the necessary procedures for the safe handling and disposal of **UR-2922**.

Chemical and Physical Hazard Profile

Understanding the properties of **UR-2922** is the first step in safe handling and disposal. The following table summarizes key hazard and property information.

Property	Value	Citation(s)
UN Number	2922	[1][5][6]
Proper Shipping Name	Corrosive liquids, toxic, n.o.s.	[1][2][6]
Hazard Class	8 (Corrosive)	[1][2]
Subsidiary Hazard	6.1 (Toxic)	[1][2]
Physical State	Liquid	[1][2]
Appearance	Colorless to yellowish	[1][4]
Hazards	Causes severe skin burns and eye damage.[7] Harmful if swallowed or absorbed through the skin.[8] Toxic to aquatic life with long-lasting effects.[7]	

Step-by-Step Disposal Protocol

The disposal of **UR-2922** must be conducted in strict accordance with federal, state, and local environmental regulations.[1][9] The following protocol outlines the general steps for safe disposal.

1. Personal Protective Equipment (PPE): Before handling **UR-2922**, ensure appropriate PPE is worn. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[8]
- Hand Protection: Chemical-resistant gloves.
- Body Protection: A lab coat, apron, or coveralls worn over long-sleeved clothing.[8]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA approved respirator is required.[1]

2. Waste Collection:

- Designate a specific, compatible, and properly labeled hazardous waste container for **UR-2922** waste.
- The container must be in good condition, with no leaks or cracks, and must be kept closed except when adding waste.[10]
- Never mix **UR-2922** with other incompatible wastes.[10]

3. Spill Management: In the event of a spill:

- Evacuate the immediate area.
- Wear appropriate PPE before attempting to clean up.
- Absorb the spill with an inert material (e.g., vermiculite, dry sand).
- Collect the absorbed material into a designated hazardous waste container.
- Clean the spill area with a suitable decontamination solution.

4. Container Disposal:

- Empty containers that held **UR-2922** are also considered hazardous waste.
- For final disposal, containers should be triple-rinsed with an appropriate solvent.[10]
- The rinsate from this process is also hazardous and must be collected and disposed of as **UR-2922** waste.[9][10]
- After triple-rinsing, the container may be punctured and disposed of in a sanitary landfill or as directed by local regulations.[9]

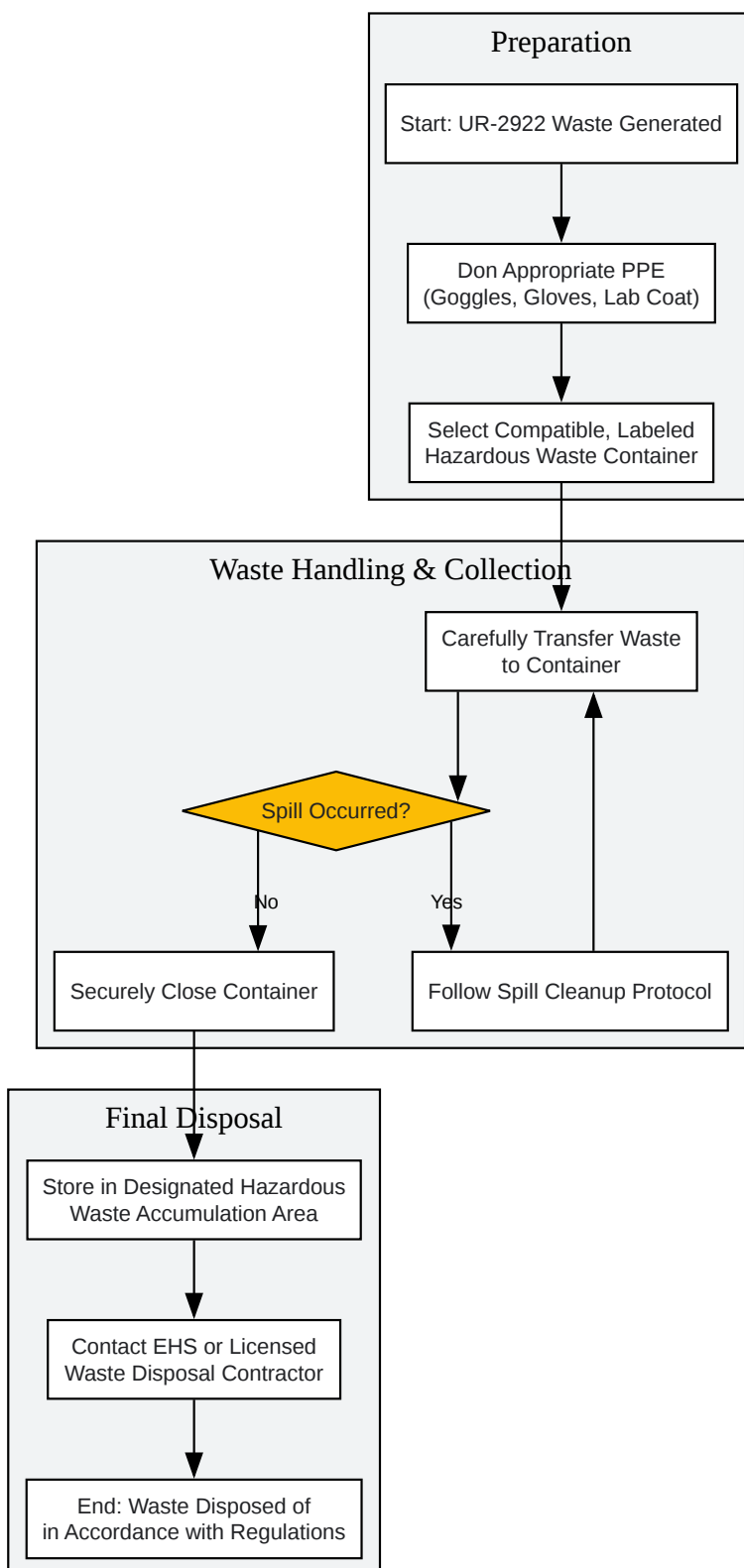
5. Final Disposal:

- Pesticide wastes are considered acutely hazardous. Improper disposal is a violation of Federal Law.[8][9]
- Do not discharge **UR-2922** waste into lakes, streams, ponds, or sewer systems.[9]

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal of the collected **UR-2922** waste.
- Always consult federal, state, or local disposal authorities for approved alternative procedures.[\[9\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **UR-2922**.



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Caption: Workflow for the safe disposal of **UR-2922**.

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